

Essential Safety and Handling Guidance for ACT-1016-0707

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Compound of Interest

Compound Name: ACT-1016-0707

Cat. No.: B12367300

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Disclaimer: A specific Safety Data Sheet (SDS) for **ACT-1016-0707** is not publicly available. The following information is based on general best practices for handling potent, powdered research compounds and should be supplemented with a compound-specific SDS obtained directly from the supplier.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **ACT-1016-0707**. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive assessment of the hazards associated with **ACT-1016-0707** must be conducted before handling. The following table summarizes the recommended PPE, which should be considered the minimum requirement.

| PPE Category | Item | Specifications |
|------------------------|---|--|
| Eye Protection | Safety Glasses with Side Shields or Goggles | ANSI Z87.1 certified. |
| Hand Protection | Nitrile Gloves | Double-gloving is recommended. Check for tears before and during use. |
| Body Protection | Laboratory Coat | Fully buttoned, with tight-fitting cuffs. |
| Respiratory Protection | NIOSH-approved Respirator | Required when handling the powder outside of a certified chemical fume hood or other ventilated enclosure. |

Handling and Storage

Proper handling and storage are critical to prevent exposure and maintain the integrity of **ACT-1016-0707**.

| Aspect | Procedure |
|-------------|--|
| Handling | Handle in a certified chemical fume hood. Avoid generating dust. Use appropriate tools for weighing and transferring. |
| Storage | Store in a tightly sealed, clearly labeled container. Follow supplier recommendations for temperature and light sensitivity. |
| Ventilation | Use in a well-ventilated area, preferably a chemical fume hood with a face velocity of 80-120 feet per minute. |

Emergency Procedures

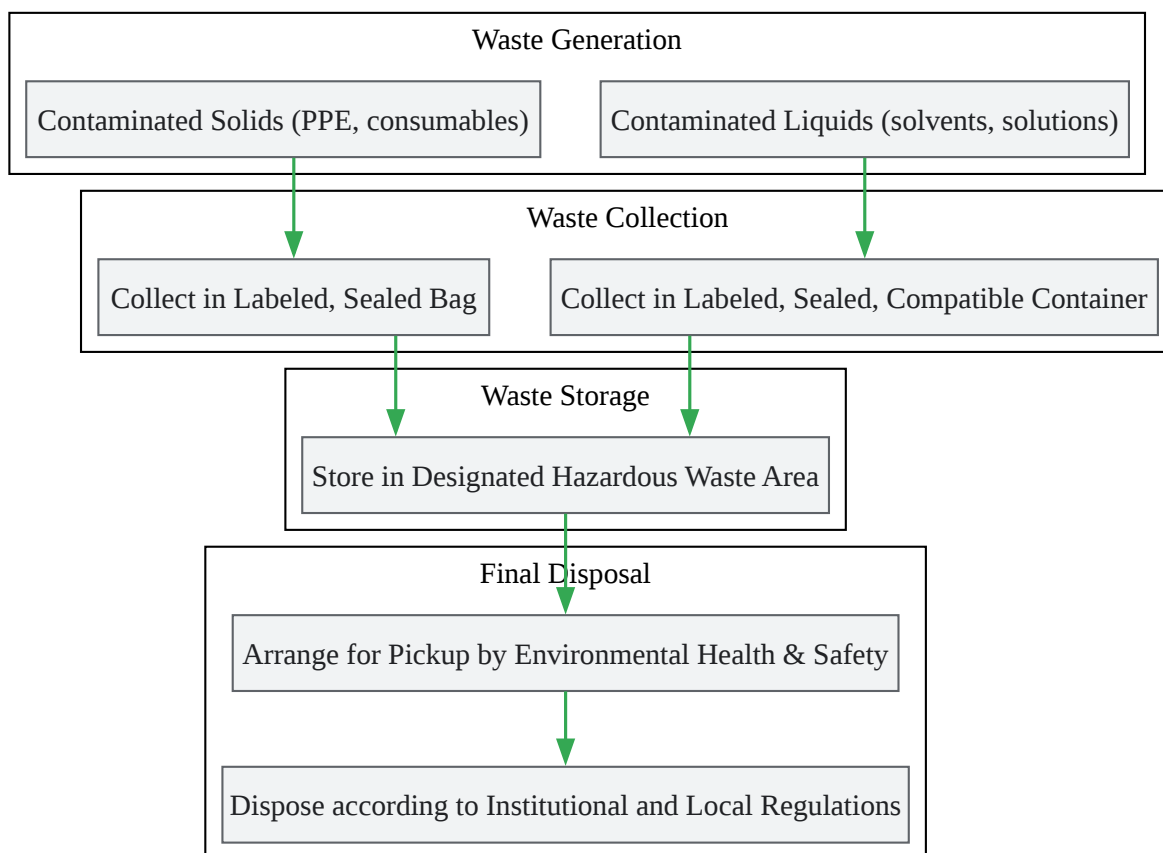
Immediate and appropriate action is vital in the event of an emergency.

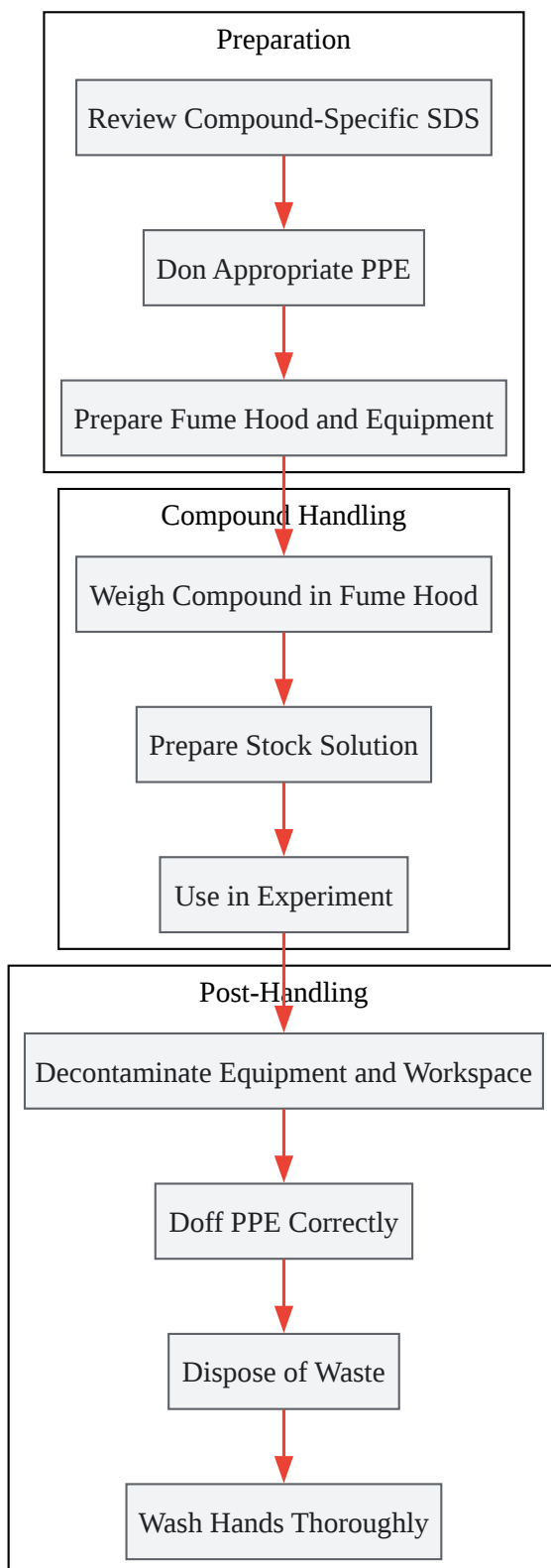
First Aid Measures

| Exposure Route | Action |
|----------------|--|
| Eye Contact | Immediately flush with copious amounts of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention. |
| Skin Contact | Immediately wash affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Inhalation | Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. |
| Ingestion | Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention. |

Spill Response

A detailed spill response plan should be in place before handling the compound.





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